

Application Note: Tributylmethylphosphonium Methyl Sulfate as a High-Stability Phase-Transfer Catalyst

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Compound of Interest

Compound Name:	<i>Tributylmethylphosphonium methyl sulfate</i>
CAS No.:	69056-62-8
Cat. No.:	B1591079

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Executive Summary

Tributylmethylphosphonium methyl sulfate (

) represents a class of ionic liquid phase-transfer catalysts (PTCs) designed for reaction environments that exceed the thermal stability limits of traditional quaternary ammonium salts.

While ubiquitous catalysts like Tetrabutylammonium Bromide (TBAB) degrade via Hofmann elimination at temperatures above 60–80°C, **tributylmethylphosphonium methyl sulfate** remains stable up to 200°C. This thermal resilience, combined with its liquid state at room temperature, makes it the catalyst of choice for high-energy activation barriers, such as the alkylation of sterically hindered substrates or solvent-free "green" chemical processes.

Physicochemical Profile

Property	Specification
Chemical Name	Tributyl(methyl)phosphonium methyl sulfate
CAS Number	69056-62-8
Molecular Formula	
Molecular Weight	328.45 g/mol
Appearance	Clear to pale yellow viscous liquid
Melting Point	< 20°C (Ionic Liquid)
Thermal Decomposition	> 200°C (Onset)
Solubility	Soluble in water, alcohols, polar aprotic solvents; Immiscible with hexane/heptane.
Key Advantage	Non-nucleophilic anion () prevents side reactions common with halides (,).

Mechanistic Insight: Why Phosphonium?

The efficacy of this catalyst relies on the Starks' Extraction Mechanism, but with a critical stability advantage.

The Thermal Stability Gap

In quaternary ammonium salts (Quats), the

-hydrogen on the alkyl chain is susceptible to abstraction by basic nucleophiles (like), leading to Hofmann Elimination and catalyst destruction.

- Quat Failure Mode:

- Phosphonium Resilience: The C-P bond is stronger and less prone to this elimination pathway, allowing the catalyst to survive prolonged heating at 110–150°C.

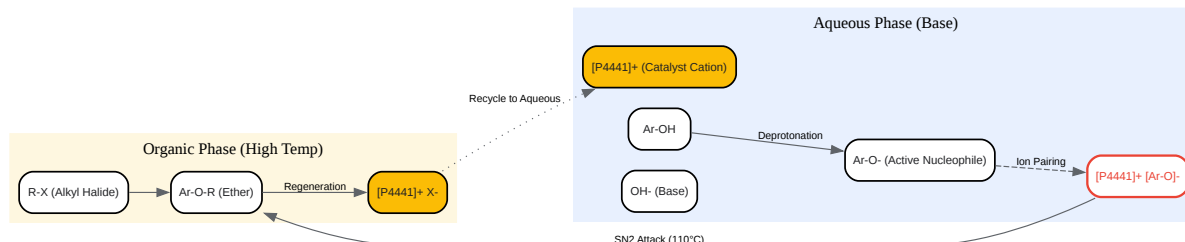
The Anion Effect

The methyl sulfate (

) counter-ion is weakly coordinating and non-nucleophilic. Unlike bromide or iodide, it does not compete with the intended nucleophile, reducing byproduct formation in sensitive substitution reactions.

Mechanistic Diagram

The following diagram illustrates the catalytic cycle for a high-temperature O-alkylation, highlighting the catalyst's role in shuttling the phenoxide anion into the organic phase.



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Figure 1: Phase-Transfer Catalysis Cycle. The phosphonium cation (

) shuttles the phenoxide across the interface. The high thermal stability allows the Organic Phase to be heated to 110°C+, accelerating the SN2 attack on sterically hindered substrates.

Protocol: High-Temperature O-Alkylation of Hindered Phenols

Objective: Synthesize 2,6-di-tert-butyl-4-methylphenyl benzyl ether from 2,6-di-tert-butyl-4-methylphenol (BHT). Challenge: The steric bulk of the tert-butyl groups blocks nucleophilic attack. Standard PTC conditions (TBAB at 60°C) yield <10% product. Solution: Use **Tributylmethylphosphonium Methyl Sulfate** at 110°C.

Materials

- Substrate: 2,6-Di-tert-butyl-4-methylphenol (22.0 g, 100 mmol)
- Reagent: Benzyl Chloride (13.9 g, 110 mmol)
- Catalyst: **Tributylmethylphosphonium Methyl Sulfate** (1.64 g, 5 mmol, 5 mol%)
- Base: 50% NaOH Solution (40 mL)
- Solvent: Toluene (50 mL) – Optional, can be run solvent-free.

Step-by-Step Methodology

- Reaction Assembly:
 - In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, charge the Phenol substrate and Toluene.
 - Add the Catalyst (**Tributylmethylphosphonium Methyl Sulfate**). Note that it is a viscous liquid; weigh by difference or use a syringe.
 - Add Benzyl Chloride.^{[1][2]}
- Activation:
 - Add the 50% NaOH solution in one portion.
 - Critical Step: Heat the mixture to 110°C (oil bath temperature) with vigorous stirring (1000 rpm). The high stirring rate is essential to maximize the interfacial area.
- Reaction Monitoring:
 - Monitor via TLC (Hexane/Ethyl Acetate 9:1) or HPLC.

- Observation: Under these conditions, the reaction typically reaches completion in 4–6 hours. (Comparison: TBAB would degrade within 1 hour, stalling the reaction).
- Workup:
 - Cool the mixture to room temperature.
 - Separate the phases. The catalyst will largely partition into the aqueous phase (or form a third phase depending on concentration).
 - Wash the organic phase with water (2 x 50 mL) to remove residual base and catalyst.
 - Dry the organic phase over anhydrous _____, filter, and concentrate under vacuum.
- Purification:
 - Recrystallize the crude solid from cold ethanol to obtain white crystals.

Expected Results vs. Control

Catalyst	Temperature	Time	Yield
None	110°C	24 h	< 5%
TBAB (Ammonium)	80°C (Max)	24 h	35% (Catalyst decomposed)
Tributylmethylphosphonium Methyl Sulfate	110°C	5 h	> 92%

Application Note 2: "Green" Solvent-Free Epoxidation

Because **Tributylmethylphosphonium Methyl Sulfate** is an Ionic Liquid (IL), it can act as both the solvent and the catalyst.^[3] This eliminates Volatile Organic Compounds (VOCs).

Workflow:

- Mix Alkene (e.g., 1-octene) + Hydrogen Peroxide (30% aq) + Catalyst (20 mol%).
- Add a catalytic amount of Sodium Tungstate ().
- Stir at 90°C.
- Mechanism: The phosphonium salt extracts the peroxotungstate species into the organic alkene phase.
- Recycling: Upon cooling, the mixture separates into two phases: the product (upper) and the Catalyst/Aqueous system (lower). The lower phase can be reused 4–5 times without significant loss of activity.

Safety & Handling (SDS Summary)

Although a powerful tool, this compound is hazardous.

- Hazards:
 - Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.
 - Acute Toxicity (Oral): Harmful if swallowed.
 - Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.
- PPE Requirements:
 - Neoprene or Nitrile gloves (thick gauge).
 - Chemical splash goggles + Face shield.
 - Fume hood is mandatory.
- Disposal: Do not release into drains. Dispose of as hazardous chemical waste containing organophosphorus compounds.

References

- Cyphos® IL 108 Technical Data Sheet. Solvay.[1] (Describes physical properties and thermal stability >300°C).
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